

# Moracin T: A Technical Guide to its Discovery, Characterization, and Biological Activities

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Moracin T

Cat. No.: B3026833

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Moracin T**, a prenylated 2-arylbenzofuran, is a natural product isolated from the stem bark of the African mulberry tree, *Morus mesozygia*.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the discovery, structural elucidation, and known biological activities of **Moracin T**, with a focus on its antimicrobial, antioxidant, and anti-inflammatory potential. Detailed experimental methodologies, quantitative data, and pathway diagrams are presented to support further research and development of this promising bioactive compound.

## Discovery and Sourcing

**Moracin T** was first isolated from the methanolic extract of the stem bark of *Morus mesozygia*, a plant species belonging to the Moraceae family.<sup>[1][2]</sup> The genus *Morus* is a well-documented source of a diverse array of bioactive molecules, including flavonoids, alkaloids, and a variety of moracin derivatives.<sup>[3][4][5][6]</sup> The traditional use of *Morus* species in folk medicine for various ailments prompted the investigation of their chemical constituents and pharmacological properties.<sup>[3]</sup>

## Physicochemical Properties and Structural Characterization

**Moracin T** is a phenolic compound with the molecular formula  $C_{20}H_{20}O_5$  and a molecular weight of 340.37 g/mol .<sup>[1]</sup> Its structure features a 2-arylbenzofuran core with a prenyl group substitution.

Table 1: Physicochemical Properties of **Moracin T**

| Property          | Value  | Source         |
|-------------------|--|----------------|
| Molecular Formula | $C_{20}H_{20}O_5$  | <sup>[1]</sup> |
| Molecular Weight  | 340.37 g/mol   | <sup>[1]</sup> |
| IUPAC Name        | 5-[6-hydroxy-5-methoxy-4-(3-methylbut-2-enyl)-1-benzofuran-2-yl]benzene-1,3-diol |                |
| CAS Number        | 1146113-27-0   | <sup>[1]</sup> |
| Class             | 2-Arylbenzofuran   | <sup>[6]</sup> |

The structural elucidation of **Moracin T** and related compounds is typically achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1H$ -NMR,  $^{13}C$ -NMR, and 2D-NMR experiments like COSY, HSQC, and HMBC) and Mass Spectrometry (MS).<sup>[7]</sup>

Table 2: Spectroscopic Data for Moracin Derivatives (Representative)

| $^1H$ -NMR (DMSO- $d_6$ , $\delta$ ppm)   | $^{13}C$ -NMR (DMSO- $d_6$ , $\delta$ ppm)  |
|---|---|
| Data for specific moracins can be found in specialized publications.                                  | Comprehensive data for Moracin T is not readily available in the public domain.                                 |
| Signals corresponding to the benzofuran core, aryl substituents, and prenyl group are characteristic. | Resonances for aromatic carbons, olefinic carbons of the prenyl group, and methoxy carbons are key identifiers. |

## Biological Activities and Mechanism of Action

**Moracin T** has demonstrated a range of biological activities, with its antimicrobial properties being the most quantitatively characterized. It also exhibits potential as an antioxidant and anti-inflammatory agent, consistent with the bioactivity of other moracin derivatives.[5]

## Antimicrobial Activity

**Moracin T** has shown significant inhibitory effects against a panel of pathogenic bacteria and fungi.[2] Its antimicrobial activity is quantified by the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the compound that prevents visible growth of a microorganism.[2]

Table 3: Antimicrobial Activity of **Moracin T** (MIC in µg/mL)

| Microorganism          | MIC (µg/mL) |
|------------------------|-------------|
| Escherichia coli       | 5           |
| Pseudomonas aeruginosa | 5           |
| Shigella dysenteriae   | 5           |
| Salmonella typhi       | 5           |
| Bacillus cereus        | 5           |
| Staphylococcus aureus  | >100        |
| Candida albicans       | >100        |
| Aspergillus fumigatus  | >100        |

Source: Kuete V, et al. J Ethnopharmacol. 2009.

[\[2\]](#)

## Antioxidant Activity

While specific quantitative antioxidant data for **Moracin T** is limited, theoretical studies suggest it possesses potent radical scavenging properties.[8] The antioxidant mechanism of moracins is attributed to their ability to donate a hydrogen atom or an electron to neutralize free radicals. This activity is often evaluated using the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay.

Table 4: Antioxidant Activity of Related Moracin Compounds

| Compound  | Assay                   | IC <sub>50</sub> (μM) |
|-----------|-------------------------|-----------------------|
| Moracin C | DPPH Radical Scavenging | Data not available    |
| Moracin M | DPPH Radical Scavenging | Data not available    |

Note: Specific IC<sub>50</sub> values for Moracin T are not yet published. The antioxidant potential is inferred from its chemical structure and studies on related compounds.

## Anti-inflammatory Activity

The anti-inflammatory potential of the moracin class of compounds is well-documented.[5][9][10] Moracins O and P, for example, have been shown to exert their anti-inflammatory effects by targeting the NF-κB signaling pathway.[9] Moracin M and its derivatives have been investigated as inhibitors of phosphodiesterase-4 (PDE4), an enzyme involved in inflammatory processes.[11]

Table 5: Anti-inflammatory Activity of Related Moracin Compounds

| Compound                  | Target/Assay     | IC <sub>50</sub> (μM)     |
|---------------------------|------------------|---------------------------|
| Moracin M Derivative (LW) | PDE4 Inhibition  | 0.054                     |
| Moracin O                 | NF-κB Inhibition | Qualitative data reported |
| Moracin P                 | NF-κB Inhibition | Qualitative data reported |

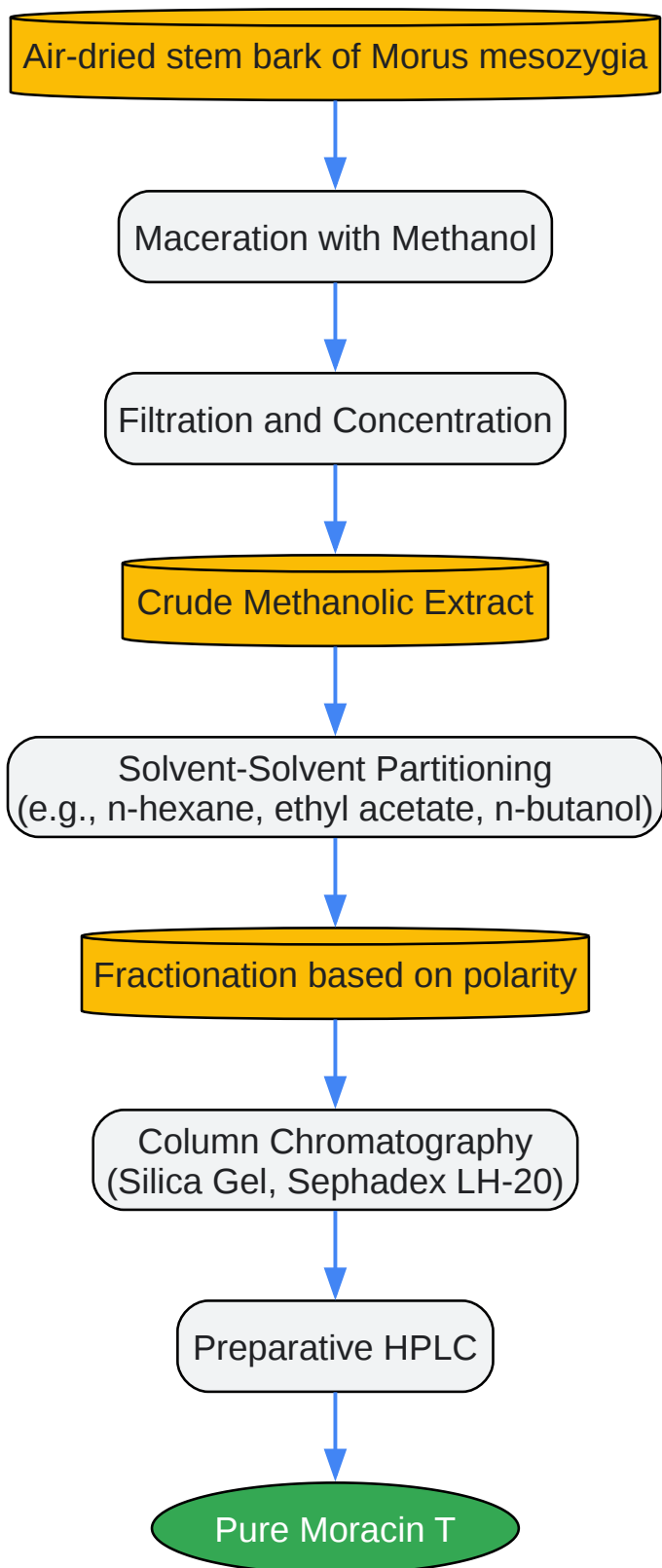
Note: Specific IC<sub>50</sub> values for Moracin T's anti-inflammatory activity are not yet available. The potential is based on the activity of structurally similar compounds.

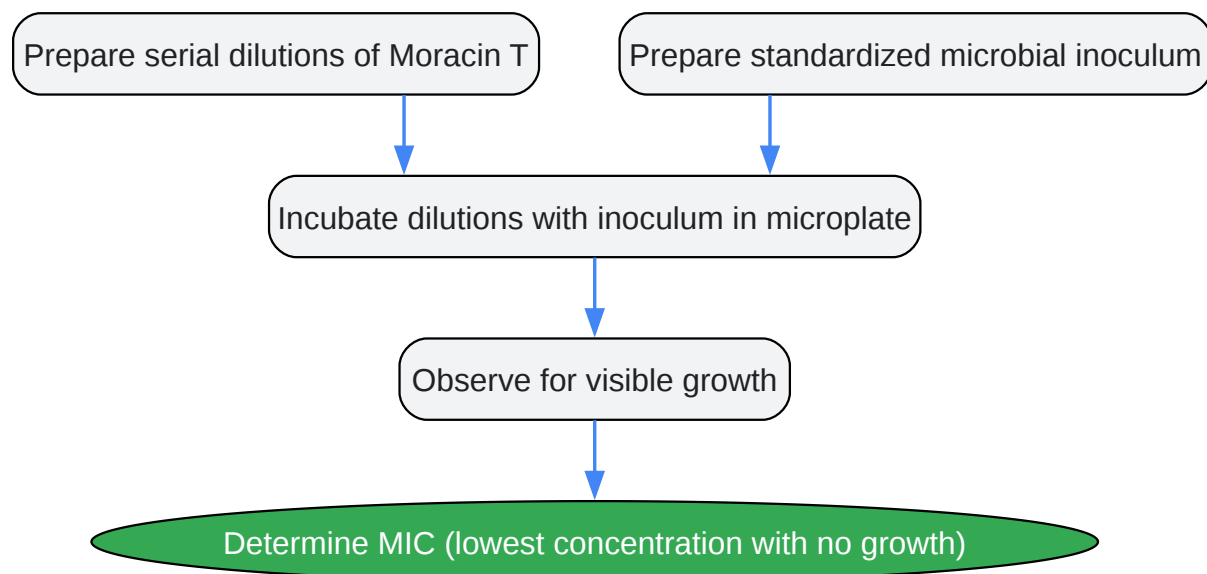
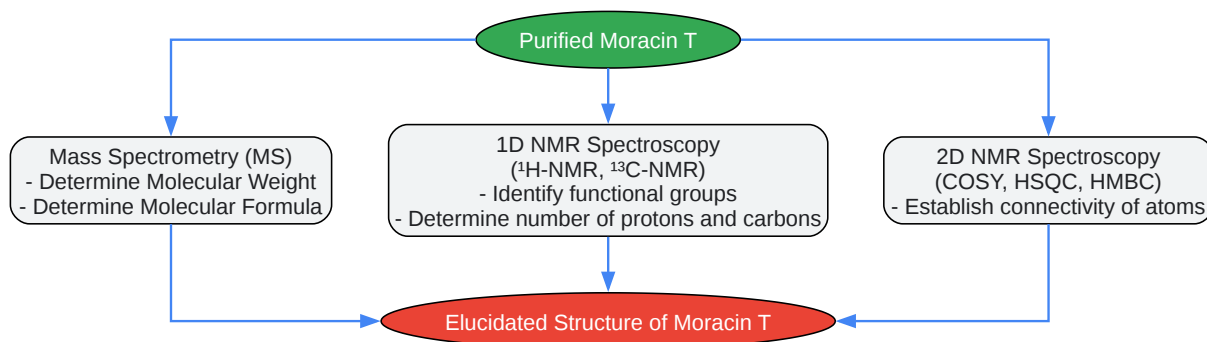
## Experimental Protocols

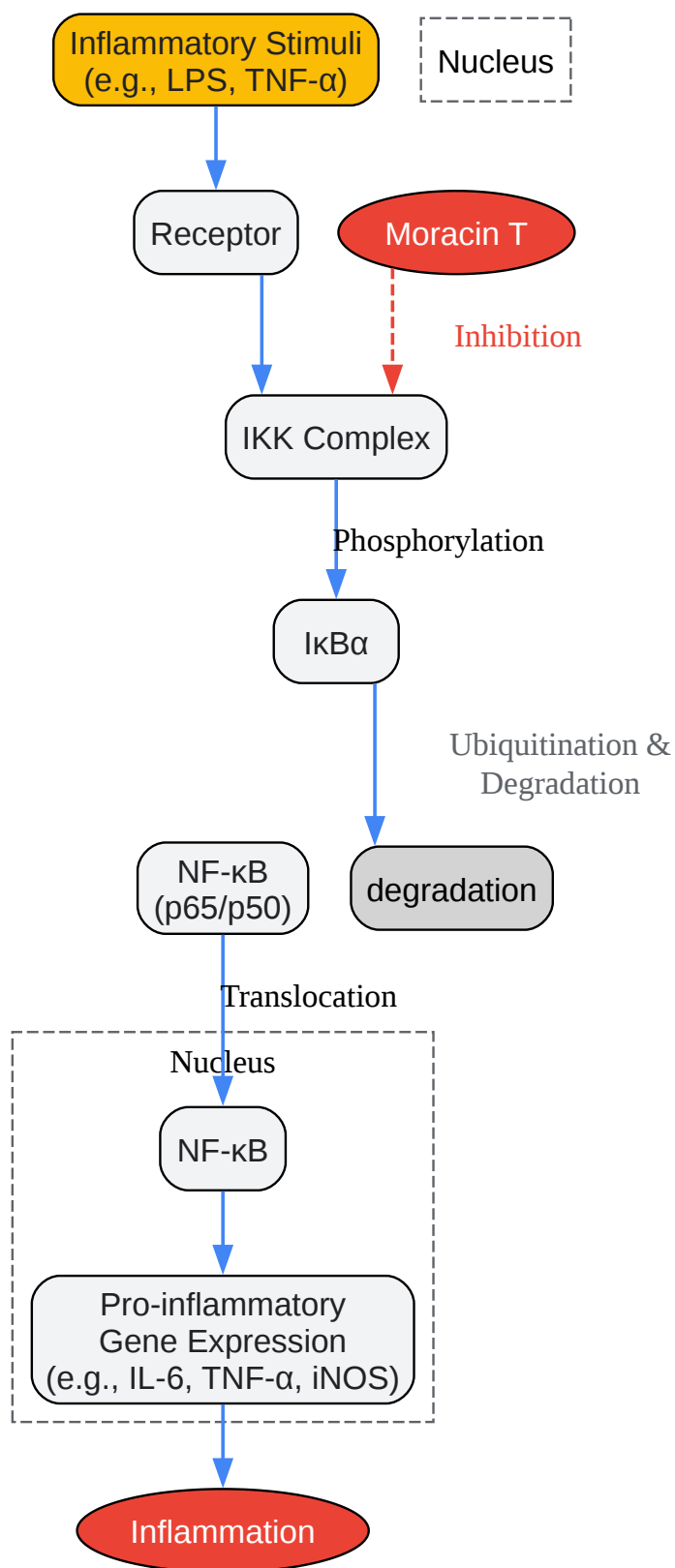
The following sections provide generalized experimental protocols for the isolation, characterization, and biological evaluation of **Moracin T**. These are intended as a guide and may require optimization based on specific laboratory conditions and research objectives.

### Isolation of Moracin T from *Morus mesozygia*

The isolation of **Moracin T** involves extraction and chromatographic separation.







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Antimicrobial activity of the methanolic extract and compounds from Morus mesozygia stem bark - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Bioactive benzofuran derivatives: moracins A-Z in medicinal chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. tandfonline.com [tandfonline.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Anti-inflammatory compounds moracin O and P from Morus alba Linn. (Sohakuhi) target the NF- $\kappa$ B pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Moracin M derivative targeting PDE4 for the treatment of psoriasis – ScienceOpen [scienceopen.com]
- To cite this document: BenchChem. [Moracin T: A Technical Guide to its Discovery, Characterization, and Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3026833#discovery-and-characterization-of-moracin-t]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)